

An In-Depth Technical Guide to 4-(3-Bromo-5-methylphenyl)morpholine

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Compound of Interest

Compound Name: 4-(3-Bromo-5-methylphenyl)morpholine

Cat. No.: B8156959

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(3-Bromo-5-methylphenyl)morpholine is a substituted aromatic morpholine derivative of significant interest in medicinal chemistry and drug discovery. The morpholine scaffold is a privileged structure in pharmaceutical development, known for conferring favorable physicochemical properties such as improved solubility and metabolic stability to drug candidates.^[1] The presence of a bromo- and methyl-substituted phenyl ring offers versatile handles for further chemical modifications, making this compound a valuable building block for the synthesis of complex molecular architectures and the exploration of structure-activity relationships (SAR).^[1] This guide provides a comprehensive overview of the key identifiers, physicochemical properties, a detailed synthesis protocol, and potential applications of **4-(3-Bromo-5-methylphenyl)morpholine**.

Core Identifiers and Chemical Properties

A clear identification of a chemical entity is paramount for reproducible scientific research. The core identifiers for **4-(3-Bromo-5-methylphenyl)morpholine** are summarized below.

Identifier	Value
CAS Number	873333-49-4
Molecular Formula	C ₁₁ H ₁₄ BrNO
Molecular Weight	256.14 g/mol
IUPAC Name	4-(3-Bromo-5-methylphenyl)morpholine

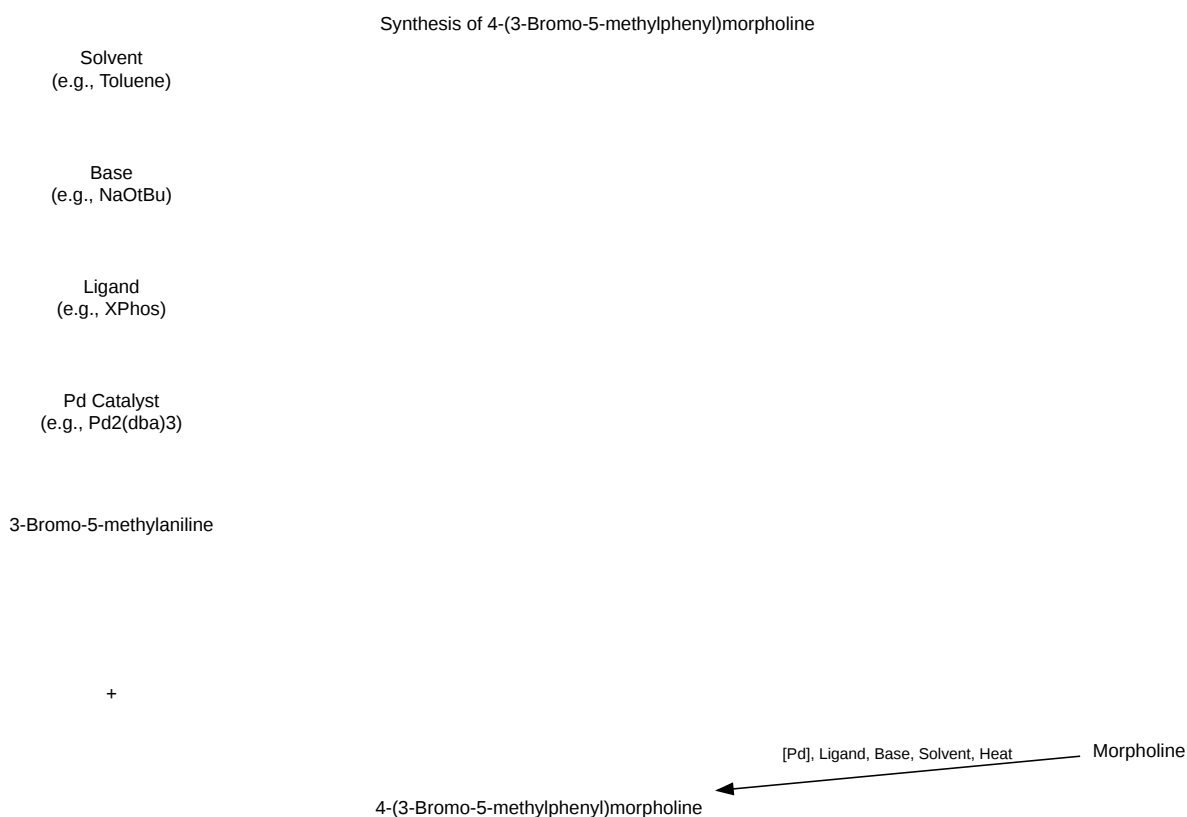
Note: Experimental physical properties for this specific compound are not readily available in the public domain. The values presented below are estimations based on the properties of structurally related compounds and computational models.

Property	Predicted Value
Boiling Point	~350-400 °C
Melting Point	Not available
Density	~1.3-1.4 g/cm ³
LogP	~3.0-3.5

Synthesis Protocol: Buchwald-Hartwig Amination

The synthesis of **4-(3-bromo-5-methylphenyl)morpholine** can be efficiently achieved via a palladium-catalyzed cross-coupling reaction known as the Buchwald-Hartwig amination.^{[2][3]} This method is widely employed for the formation of carbon-nitrogen bonds and is well-suited for coupling aryl halides with amines.^[2]

Reaction Scheme



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Caption: Buchwald-Hartwig amination for the synthesis of **4-(3-Bromo-5-methylphenyl)morpholine**.

Step-by-Step Methodology

- **Reaction Setup:** To an oven-dried Schlenk flask, add 3-bromo-5-methylaniline (1.0 eq), morpholine (1.2 eq), a palladium catalyst (e.g., tris(dibenzylideneacetone)dipalladium(0), Pd₂(dba)₃; 0.02 eq), and a suitable phosphine ligand (e.g., XPhos; 0.04 eq).
- **Solvent and Base Addition:** Under an inert atmosphere (e.g., argon or nitrogen), add anhydrous toluene as the solvent. Subsequently, add a strong base such as sodium tert-butoxide (NaOtBu; 1.4 eq).
- **Reaction Conditions:** The reaction mixture is then heated to a temperature between 80-110 °C and stirred vigorously for 12-24 hours. The progress of the reaction should be monitored by an appropriate analytical technique such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and diluted with a suitable organic solvent like ethyl acetate. The mixture is then washed with water and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired **4-(3-bromo-5-methylphenyl)morpholine**.

Spectroscopic Characterization (Predicted)

While experimental spectra for **4-(3-bromo-5-methylphenyl)morpholine** are not widely published, the expected spectroscopic features can be predicted based on its chemical structure and data from analogous compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the 3-bromo-5-methylphenyl ring and the methylene protons of the morpholine ring. The aromatic protons will likely appear as multiplets in the range of δ 6.8-7.5 ppm. The methyl group on the phenyl ring would present as a singlet around δ 2.3 ppm. The methylene protons of the morpholine ring adjacent to the nitrogen and oxygen atoms will likely appear as two distinct triplets around δ 3.2-3.4 ppm and δ 3.8-4.0 ppm, respectively.

¹³C NMR Spectroscopy

The carbon NMR spectrum will display signals for the aromatic carbons, the methyl carbon, and the morpholine carbons. The aromatic carbons are expected to resonate in the region of δ 110-150 ppm. The methyl carbon should appear around δ 20-25 ppm.[4] The morpholine carbons adjacent to the nitrogen and oxygen would be found at approximately δ 48-52 ppm and δ 65-68 ppm, respectively.

Mass Spectrometry

The mass spectrum, under electron ionization (EI), would be expected to show a molecular ion peak (M^+) at m/z 255 and a prominent $M+2$ peak of similar intensity due to the presence of the bromine atom. Common fragmentation patterns for morpholine-containing compounds involve cleavage of the morpholine ring.[5][6]

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the different functional groups present in the molecule. Key expected peaks include C-H stretching vibrations for the aromatic and aliphatic protons (around $3100-3000\text{ cm}^{-1}$ and $2950-2850\text{ cm}^{-1}$, respectively), C=C stretching of the aromatic ring (around $1600-1450\text{ cm}^{-1}$), and C-O-C stretching of the morpholine ether linkage (around $1120-1080\text{ cm}^{-1}$).[7][8]

Applications in Drug Discovery and Research

The 3-bromo-5-methylphenyl moiety is a valuable pharmacophore in drug design. The bromine atom can act as a handle for further functionalization through various cross-coupling reactions, allowing for the synthesis of diverse compound libraries. The methyl group can influence the compound's lipophilicity and metabolic stability, potentially enhancing its pharmacokinetic profile.[9]

Morpholine-containing compounds have demonstrated a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1] Therefore, **4-(3-bromo-5-methylphenyl)morpholine** serves as an important intermediate for the synthesis of novel therapeutic agents. Its structure allows for systematic modifications to probe interactions with biological targets and optimize pharmacological activity. The role of the methyl group, in particular, can be strategic in enhancing drug potency.[9]

Safety and Handling

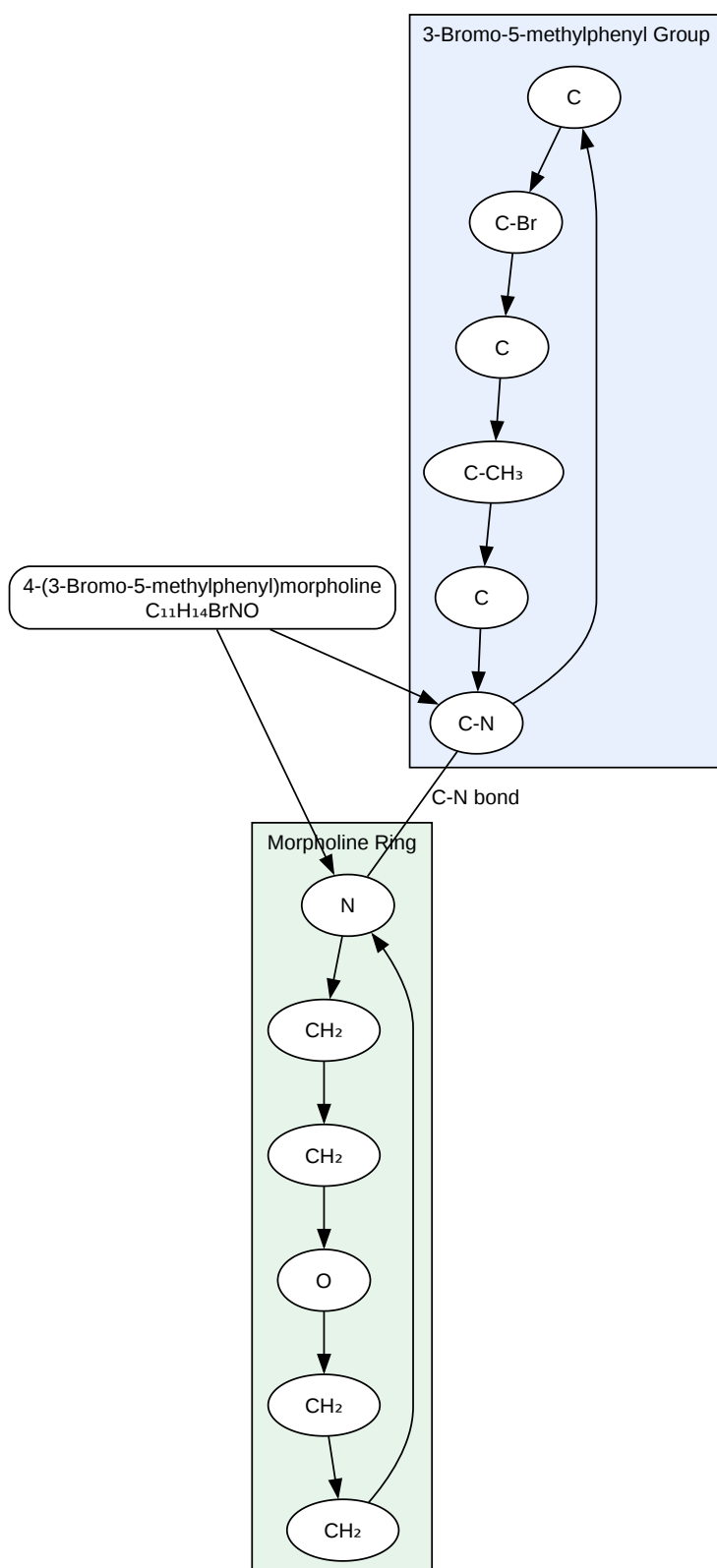
As with any chemical compound, proper safety precautions should be taken when handling **4-(3-bromo-5-methylphenyl)morpholine** and its precursors. Aryl bromides and morpholine are known to have potential health hazards.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of vapors.[\[10\]](#)
[\[12\]](#)
- Handling: Avoid contact with skin and eyes.[\[10\]](#)[\[11\]](#) In case of contact, rinse immediately with plenty of water.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

Always consult the specific Safety Data Sheet (SDS) for detailed safety information before handling this compound.

Visualization of Key Relationships

Chemical Structure of 4-(3-Bromo-5-methylphenyl)morpholine



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Caption: Key structural features of **4-(3-Bromo-5-methylphenyl)morpholine**.

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